

A Technical Guide to the Uptake and Distribution of Levomefolic Acid- $^{13}\text{C}_5$

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Compound of Interest

Compound Name: Levomefolic acid- $^{13}\text{C}_5$

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This document provides a comprehensive overview of the application of Levomefolic acid- $^{13}\text{C}_5$ (calcium), a stable isotope-labeled form of the active folate L-5-methyltetrahydrofolate, for metabolic tracing and quantitative bioanalysis. This guide details the cellular uptake mechanisms, metabolic pathways, and established experimental protocols essential for leveraging this powerful tool in research and drug development.

Introduction to Levomefolic Acid and its $^{13}\text{C}_5$ Isotope

Levomefolic acid, also known as L-5-methyltetrahydrofolate (L-5-MTHF), is the primary biologically active form of folate (Vitamin B9). It is the predominant form found in circulation and is transported across cell membranes and the blood-brain barrier for use in essential metabolic processes.[1][2][3] Unlike synthetic folic acid, levomefolic acid does not require enzymatic reduction by dihydrofolate reductase (DHFR) to become metabolically active.[1] It serves as a critical coenzyme in one-carbon metabolism, a network of reactions vital for the synthesis of nucleotides (DNA and RNA), amino acid metabolism, and methylation reactions.[4][5]

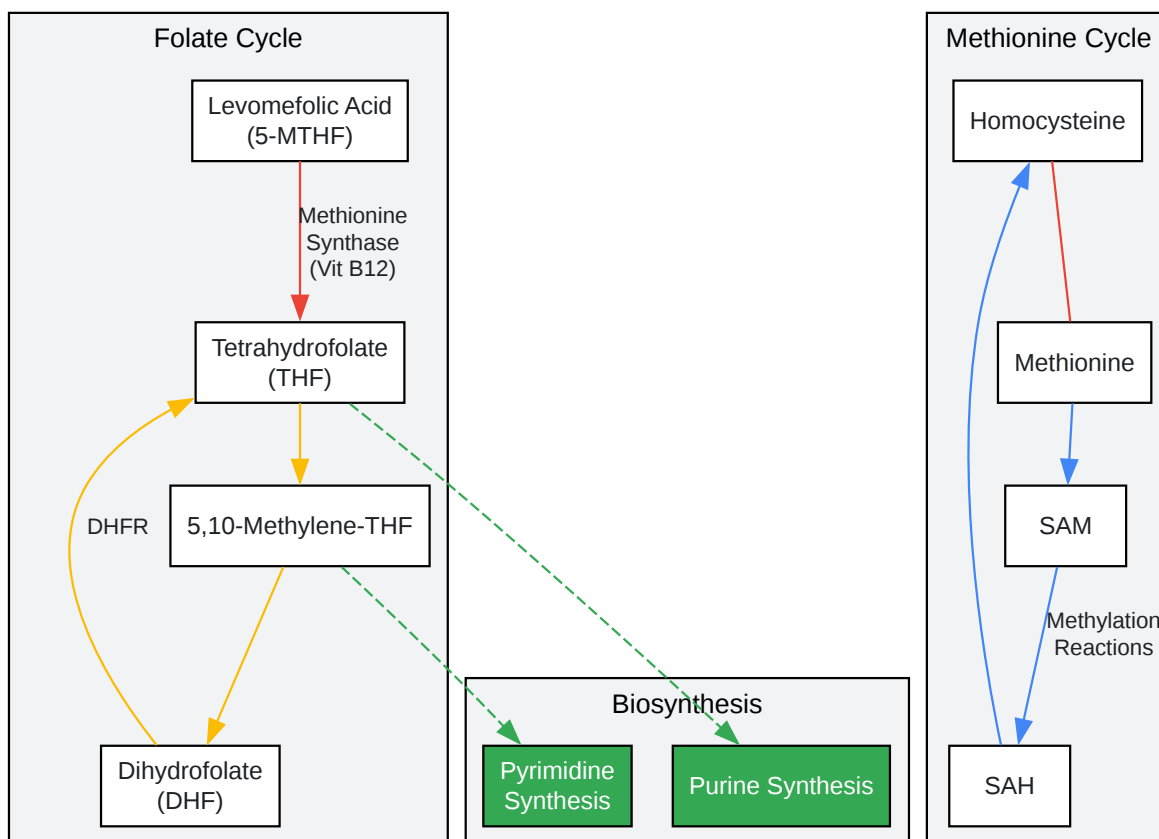
The stable isotope-labeled version, Levomefolic acid- $^{13}\text{C}_5$, contains five carbon-13 atoms, creating a tracer that allows for the precise tracking of its metabolic fate.[5] This makes it an invaluable tool for metabolic flux analysis (MFA) and as an internal standard for accurate quantification in bioanalytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[6][7]

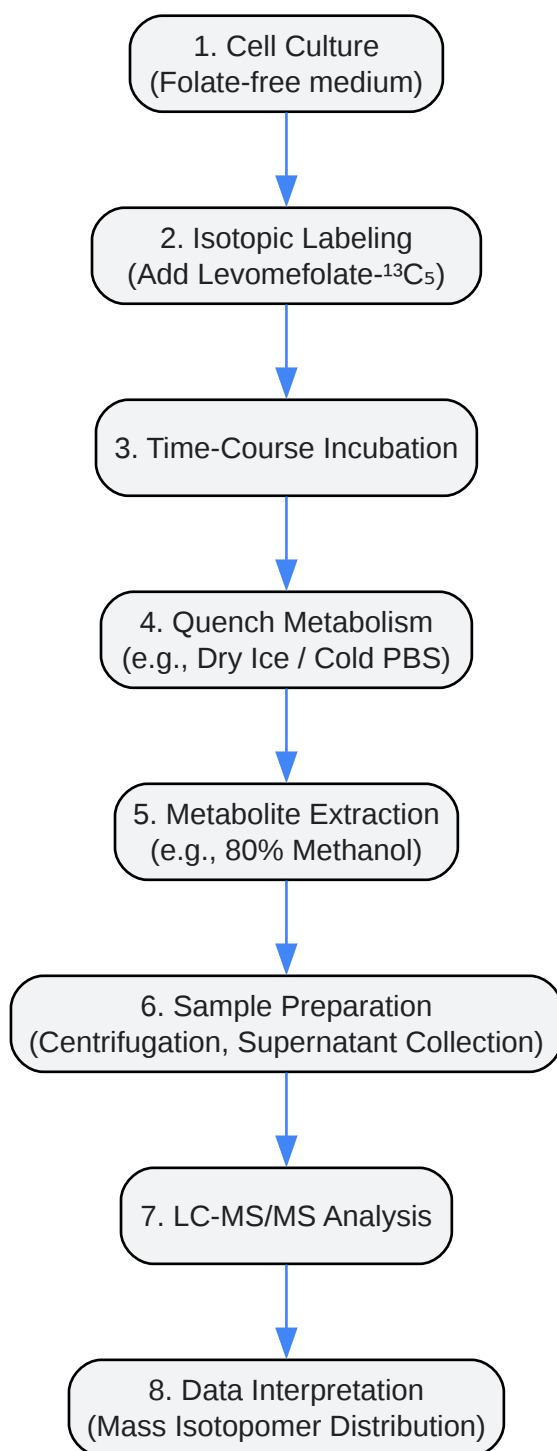
Cellular Uptake and Transport Mechanisms

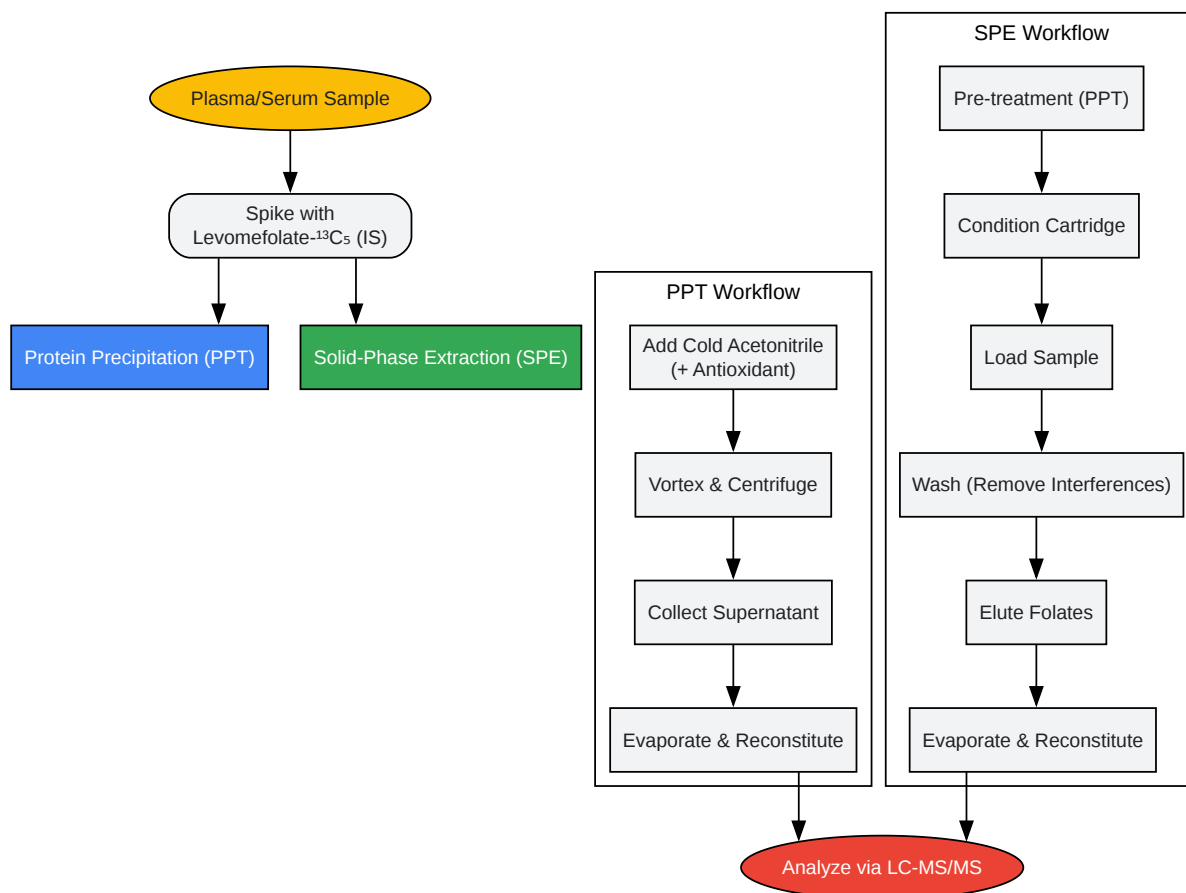
The transport of levomefolic acid across biological membranes is a mediated process due to its hydrophilic nature.^[8] Three primary transport systems are responsible for its cellular uptake:

- Reduced Folate Carrier (RFC; SLC19A1): This is a major folate transport system in most cells, functioning as an anion exchanger.^{[8][9]}
- Proton-Coupled Folate Transporter (PCFT; SLC46A1): This transporter is crucial for folate absorption in the small intestine and operates optimally at a low pH.^{[2][3][8]}
- Folate Receptors (FR α and FR β): These are high-affinity receptors that internalize folates via endocytosis.^{[8][10]}









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